

RO4987655 CPK Elevation Management Guide

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Compound Focus: Ro4987655

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The following table summarizes the key information on CPK elevation from the **RO4987655** Phase I dose-escalation study [1].

Aspect	Details from Clinical Trial
Identified Role	Dose-Limiting Toxicity (DLT)
Doses with DLTs	10 mg/day (5 mg BID) and 13 mg/day (6.5 mg BID)
Maximum Tolerated Dose (MTD)	8 mg/day (4 mg BID)
Severity Grade	Grade 3 (Common Terminology Criteria for Adverse Events)
Frequency	Commonly related adverse event (specific incidence not detailed)

Experimental Monitoring & Management Protocol

The clinical trial established a core framework for monitoring and managing CPK elevation, which can serve as a foundational protocol for your experiments [1].

- **Recommended Test: Serum Creatine Phosphokinase (CPK or CK) Determination**
 - **Rationale:** This is the most specific blood test for muscle injury. Elevated levels indicate leakage of the enzyme from muscle cells and are a direct marker for this adverse event [2].

- **Frequency:** The trial design does not specify a schedule, but in clinical practice, CPK levels should be monitored regularly during treatment cycles. A common approach is to check levels at baseline, periodically during cycles (e.g., Days 1, 8, 15 of a 28-day cycle), and as clinically indicated.
- **Dose Modification Guidelines**
 - The established **Maximum Tolerated Dose (MTD) of 4 mg BID (8 mg/day)** should be the reference point for dosing.
 - The protocol should define criteria for **withholding or reducing the dose** based on the severity (grade) of CPK elevation and the presence of symptoms (like myalgia or muscle weakness).
 - **Dose-Limiting Toxicity (DLT) Definition:** The occurrence of **Grade 3 CPK elevation** was used in the trial to define the maximum administered doses. This can inform your stopping rules for animal or pre-clinical studies [1].

Key Considerations for Your Research

When building upon this clinical data for your own experimental work, consider these factors:

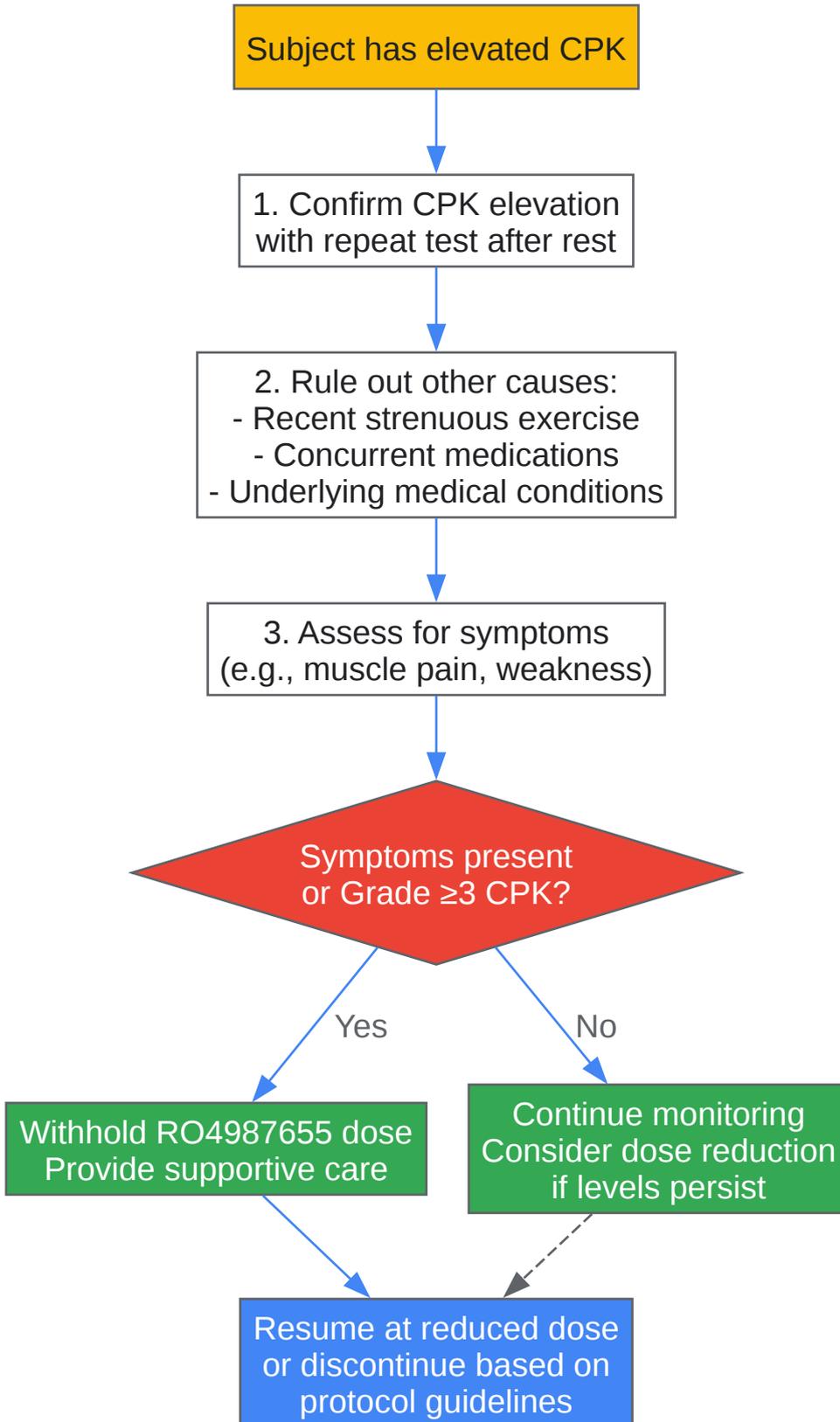
- **Exclusion of Other Causes:** CPK elevation is not specific to **RO4987655**. Your experimental protocols should include steps to rule out other common causes, such as [3]:
 - **Strenuous physical activity** shortly before testing.
 - Co-administration of other **myotoxic drugs** (e.g., statins, fibrates, certain antipsychotics).
 - Underlying **endocrine disorders** (e.g., hypothyroidism).
 - **Muscle trauma** from procedures or injections.
- **Safety Profile Context:** In the trial, CPK elevation was manageable through dose reduction. Other common adverse events associated with **RO4987655** included dermatitis acneiform and eye disorders, which should also be monitored [1].

Recommended Troubleshooting FAQ

Q: What steps should be taken if a subject in our study develops an elevated CPK level while on a RO4987655-based regimen?

A: Follow this structured diagnostic and management workflow:

CPK Elevation Management Workflow



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The information provided is based on a single Phase I clinical trial. For the most comprehensive and current management guidelines, I recommend consulting the full clinical study report for **RO4987655** if available.

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References

1. Phase I and pharmacokinetics/pharmacodynamics study of ... [pubmed.ncbi.nlm.nih.gov]
2. Muscular Dystrophy Workup: Laboratory Studies, Imaging Studies, Other Tests [emedicine.medscape.com]
3. Approach to asymptomatic creatine kinase elevation - PMC [pmc.ncbi.nlm.nih.gov]

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